

An In-depth Technical Guide to Oleyltrimethylammonium Chloride (CAS 10450-69-8)

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Compound of Interest

Compound Name: *Oleyltrimethylammonium chloride*

Cat. No.: *B076510*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Oleyltrimethylammonium chloride (CAS 10450-69-8), also known as oleyltrimonium chloride, is a quaternary ammonium compound. It is a cationic surfactant with a long oleyl chain providing hydrophobic properties and a positively charged trimethylammonium head group conferring hydrophilicity.^[1] This amphiphilic nature drives its utility in a variety of applications, including as an emulsifier, conditioning agent, and antimicrobial agent.^[1] Its potential in the formulation of drug delivery systems, such as nanoparticles and liposomes, has garnered interest within the scientific community. This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, potential applications, and biological effects of **Oleyltrimethylammonium chloride**, with a focus on its relevance to researchers and drug development professionals.

Physicochemical and Toxicological Data

A summary of the key physicochemical and toxicological properties of **Oleyltrimethylammonium chloride** is presented below.

Physicochemical Properties

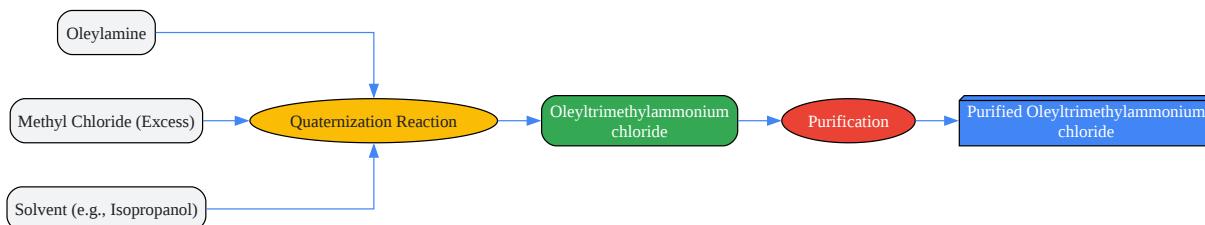
Property	Value	Reference
CAS Number	10450-69-8	[1] [2]
Molecular Formula	C ₂₁ H ₄₄ CIN	[3]
Molecular Weight	346.03 g/mol	[3]
Appearance	White to off-white solid	[1]
Melting Point	230-232 °C	[2]
Solubility	Generally soluble in water	[1]
Synonyms	Oleyltrimonium chloride, (9Z)-N,N,N-trimethyloctadec-9-en-1-aminium chloride, Trimethyl oleyl ammonium chloride	[1]

Toxicological Information

Hazard	Description	Reference
Acute Oral Toxicity	Harmful if swallowed.	[4]
Skin Corrosion/Irritation	Causes severe skin burns and eye damage.	[2] [4]
Eye Damage/Irritation	Causes serious eye damage.	[2] [4]
Aquatic Hazard	Very toxic to aquatic life.	[2]

Synthesis

A general synthesis route for **Oleyltrimethylammonium chloride** involves the quaternization of oleylamine. This process is a standard method for producing quaternary ammonium compounds.



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Caption: Generalized synthesis workflow for **Oleyltrimethylammonium chloride**.

Experimental Protocols

Due to a lack of publicly available, detailed experimental protocols specifically for **Oleyltrimethylammonium chloride**, the following are generalized methods based on similar cationic surfactants. These should be adapted and optimized for specific research needs.

Preparation of Cationic Liposomes by Thin-Film Hydration

This protocol describes a common method for preparing liposomes, which can be adapted for the inclusion of **Oleyltrimethylammonium chloride** as a cationic lipid component.

Materials:

- **Oleyltrimethylammonium chloride**
- Neutral lipid (e.g., 1,2-dioleoyl-sn-glycero-3-phosphocholine - DOPC)
- Cholesterol
- Chloroform

- Hydration buffer (e.g., phosphate-buffered saline, pH 7.4)
- Round-bottom flask
- Rotary evaporator
- Bath sonicator or extruder

Procedure:

- Dissolve **Oleyltrimethylammonium chloride**, DOPC, and cholesterol in chloroform in a round-bottom flask at a desired molar ratio.
- Remove the organic solvent using a rotary evaporator under reduced pressure to form a thin lipid film on the flask wall.
- Further dry the lipid film under vacuum for at least 2 hours to remove residual solvent.
- Hydrate the lipid film with the hydration buffer by vortexing or gentle shaking at a temperature above the phase transition temperature of the lipids. This results in the formation of multilamellar vesicles (MLVs).
- To produce small unilamellar vesicles (SUVs) or large unilamellar vesicles (LUVs), the MLV suspension can be sonicated in a bath sonicator or extruded through polycarbonate membranes of a defined pore size.

Nanoparticle Formation by Ionic Gelation

This protocol is adapted from methods used for forming nanoparticles with cationic polymers and can be a starting point for using **Oleyltrimethylammonium chloride**.

Materials:

- **Oleyltrimethylammonium chloride**
- Anionic crosslinking agent (e.g., sodium tripolyphosphate - TPP)
- Deionized water

- Magnetic stirrer

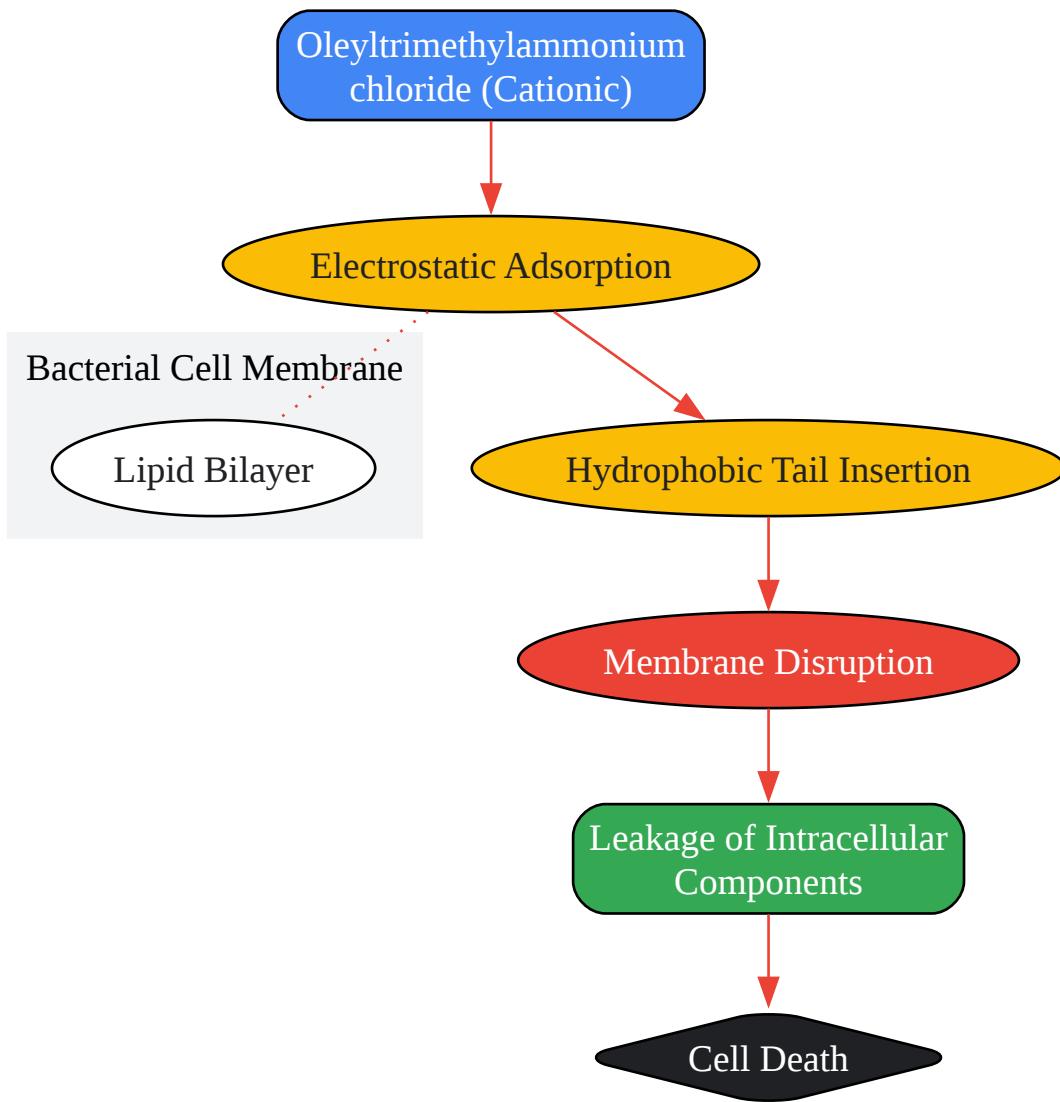
Procedure:

- Prepare an aqueous solution of **Oleyltrimethylammonium chloride** at a specific concentration.
- Prepare an aqueous solution of TPP.
- While stirring the **Oleyltrimethylammonium chloride** solution, add the TPP solution dropwise.
- The formation of nanoparticles should be observed as a spontaneous opalescent suspension.
- Continue stirring for a defined period (e.g., 30 minutes) to allow for the stabilization of the nanoparticles.
- Nanoparticles can be collected by centrifugation and washed with deionized water to remove unreacted reagents.

Potential Applications and Biological Effects

Antimicrobial Activity

Quaternary ammonium compounds, including **Oleyltrimethylammonium chloride**, are known for their broad-spectrum antimicrobial properties. The primary mechanism of action is the disruption of the microbial cell membrane.



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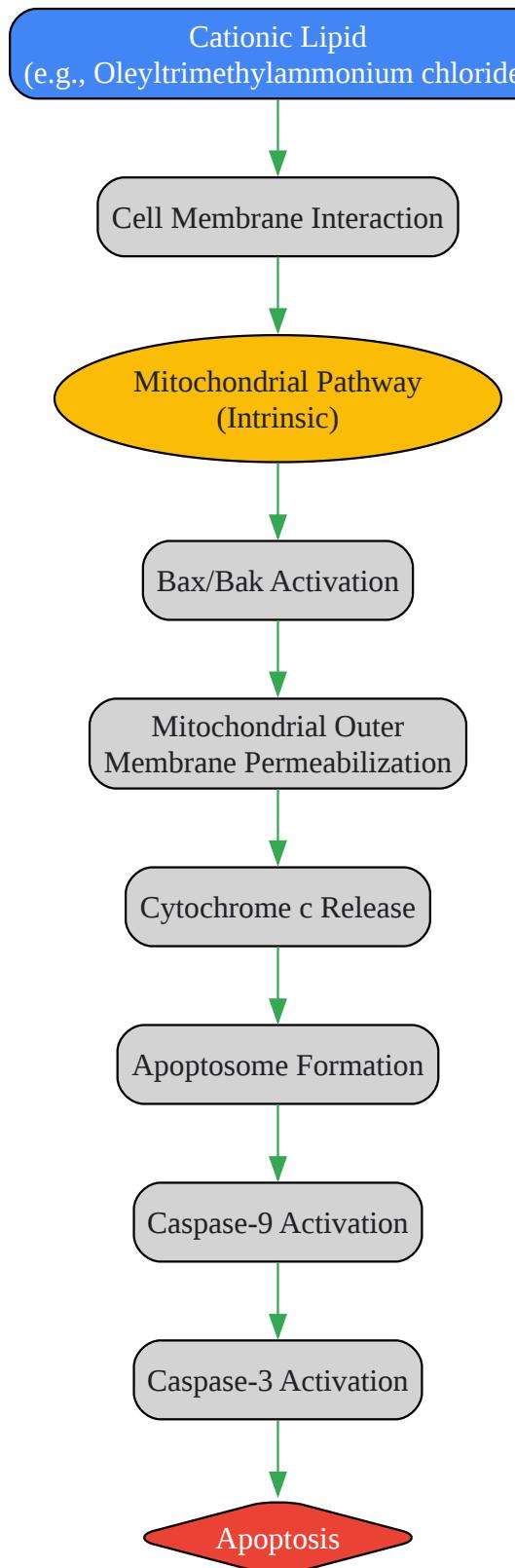
Caption: General mechanism of antimicrobial action for quaternary ammonium compounds.

Drug and Gene Delivery

The cationic nature of **Oleyltrimethylammonium chloride** makes it a candidate for complexing with anionic molecules like DNA and RNA, facilitating their delivery into cells. It can also be incorporated into lipid-based nanoparticles to enhance the delivery of hydrophobic drugs.

Potential Cytotoxicity and Induction of Apoptosis

While beneficial for antimicrobial applications, the membrane-disrupting properties of cationic surfactants can also lead to cytotoxicity in mammalian cells. At certain concentrations, cationic lipids have been shown to induce apoptosis.

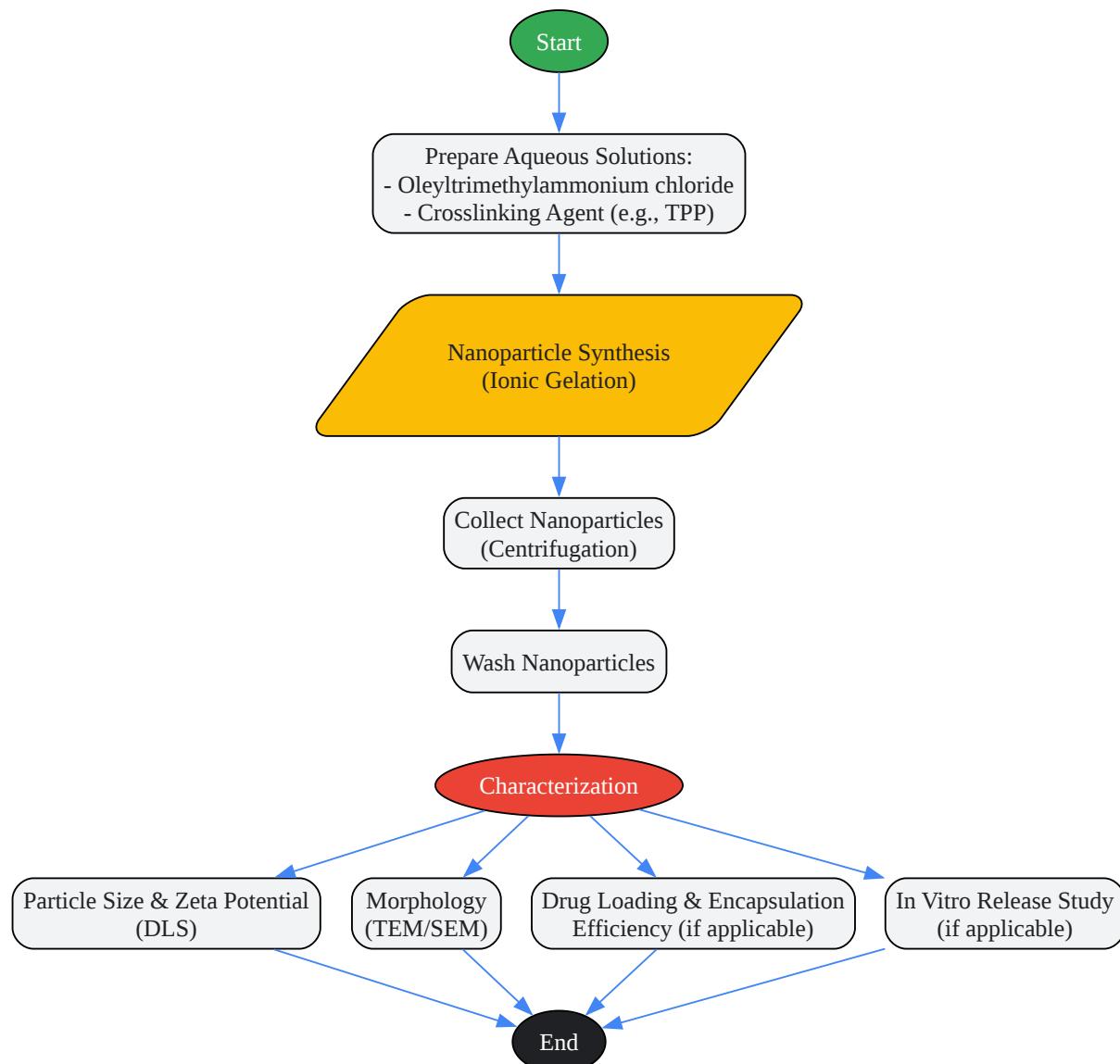


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Caption: A potential intrinsic apoptosis pathway induced by cationic lipids.

Experimental Workflow: Nanoparticle Synthesis and Characterization

The following diagram outlines a typical workflow for the synthesis and characterization of nanoparticles using **Oleyltrimethylammonium chloride**.

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Caption: A typical workflow for nanoparticle synthesis and characterization.

Conclusion

Oleyltrimethylammonium chloride is a versatile cationic surfactant with established applications and significant potential in the field of drug delivery and biomedical research. Its physicochemical properties make it suitable for forming self-assembled structures like micelles and for incorporation into more complex formulations such as liposomes and nanoparticles. While its antimicrobial properties are well-recognized, further research is needed to fully elucidate its specific interactions with mammalian cells and its potential to modulate cellular signaling pathways. The generalized protocols and workflows provided in this guide offer a starting point for researchers to explore the applications of **Oleyltrimethylammonium chloride** in their own studies. As with any cationic lipid, careful consideration of its cytotoxic potential is crucial in the design of safe and effective formulations for therapeutic applications.

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